

# Refining application techniques to minimize Chlormequat spray drift

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## Compound of Interest

Compound Name: Chlormequat

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## Technical Support Center: Minimizing Chlormequat Spray Drift

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on refining application techniques to minimize **Chlormequat** spray drift. The following troubleshooting guides, frequently asked questions (FAQs), and experimental protocols are designed to address specific issues encountered during experimental applications.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Noticeable phytotoxicity on adjacent non-target plants.	Spray Drift: Fine droplets have moved outside the intended application area due to wind or improper application technique.	<ol style="list-style-type: none"><li>1. Cease application if wind speeds exceed 10 mph.<a href="#">[1]</a><a href="#">[2]</a></li><li>2. Increase droplet size by using low-drift nozzles (e.g., air induction nozzles).<a href="#">[1]</a><a href="#">[3]</a></li><li>3. Lower boom height to the minimum effective height for uniform coverage (e.g., 50cm above the target).<a href="#">[2]</a><a href="#">[4]</a></li><li>4. Utilize a drift-reducing adjuvant in the tank mix.<a href="#">[1]</a></li><li>5. Establish a downwind buffer zone and do not spray when the wind is blowing towards sensitive areas.</li></ol>
Inconsistent Chlormequat efficacy within the target area.	Uneven Spray Distribution: This can be caused by improper nozzle selection, incorrect boom height, or excessive sprayer speed.	<ol style="list-style-type: none"><li>1. Ensure proper nozzle overlap according to manufacturer specifications to achieve uniform coverage.</li><li>2. Maintain a consistent and appropriate sprayer speed. High speeds can create turbulence and lead to uneven deposition.<a href="#">[2]</a><a href="#">[5]</a></li><li>3. Calibrate your sprayer to ensure the target application rate is being delivered consistently across the boom.</li></ol>
Reduced efficacy despite correct dosage.	Poor Plant Uptake: Chlormequat is primarily absorbed through the leaves, and uptake can be affected by environmental conditions.	<ol style="list-style-type: none"><li>1. Apply during high humidity conditions or when leaves are likely to remain wet for several hours, such as early morning or late in the day, to enhance absorption.<a href="#">[6]</a></li><li>2. Include a non-ionic surfactant to improve</li></ol>

		foliar uptake.[6] 3. Avoid application when temperatures are low (below 10°C) as this can reduce plant responsiveness.[6]
Visible drift despite using low-drift nozzles.	Nozzle Pressure Too High: Operating nozzles above their recommended pressure range can decrease droplet size and negate the benefits of low-drift technology.	1. Operate nozzles within the manufacturer's recommended pressure range. For many low-drift nozzles, this is typically between 30 and 60 psi. 2. Increase nozzle orifice size rather than pressure to increase the flow rate.
Clogging of air induction nozzles.	Incompatible Tank Mix or Poor Water Quality: Some adjuvants or formulation components can be incompatible, leading to precipitates that clog nozzles.	1. Perform a jar test to check for compatibility before mixing a full tank. 2. Ensure proper mixing order when adding multiple products to the tank. 3. Use clean water and appropriate filters in your spray system.

## Frequently Asked Questions (FAQs)

1. What is the primary mechanism of **Chlormequat** and how does it relate to spray drift concerns?

**Chlormequat** is a plant growth regulator that works by inhibiting the biosynthesis of gibberellins, which are hormones responsible for cell elongation.[6][7] This results in shorter, thicker stems, making plants more resistant to lodging (bending over). The concern with spray drift is that this potent biological activity can affect non-target plants, causing unintended growth regulation, stunting, or other phytotoxic effects.

2. What are the most critical environmental factors to consider for minimizing **Chlormequat** spray drift?

The most critical environmental factors are:

- **Wind Speed and Direction:** Do not spray when wind speeds are high (ideally less than 10 mph) or when the wind is blowing towards sensitive, non-target areas.[\[1\]](#)[\[2\]](#)
- **Temperature and Humidity:** High temperatures and low humidity can cause spray droplets to evaporate, making them smaller and more susceptible to drift.[\[8\]](#) Applying in cooler, more humid conditions is preferable.
- **Temperature Inversions:** Avoid spraying during temperature inversions, which are common in the early morning or evening.[\[8\]](#) During an inversion, a layer of cool air is trapped near the ground by a layer of warm air, which can cause fine spray droplets to remain suspended and travel long distances.

### 3. How do low-drift nozzles reduce spray drift?

Low-drift nozzles, such as air induction (AI) or pre-orifice nozzles, are engineered to produce larger, coarser droplets with fewer fine, drift-prone particles.[\[3\]](#)

- Air induction nozzles mix air with the spray liquid, creating larger, air-filled droplets that are heavier and fall more quickly.[\[1\]](#)
- Pre-orifice nozzles use a chamber to reduce the pressure of the liquid before it exits the nozzle tip, resulting in larger droplets.[\[3\]](#)

### 4. What is the role of adjuvants in a drift reduction strategy?

Drift reduction adjuvants are added to the spray tank to modify the physical properties of the spray solution.[\[1\]](#) They typically work by increasing the viscosity of the liquid, which helps to produce larger, heavier droplets and reduce the number of fine particles that are susceptible to drift. Some adjuvants can reduce the number of driftable fines by over 60%.[\[1\]](#)

### 5. Can I completely eliminate spray drift?

While it is impossible to completely eliminate spray drift, implementing a combination of best management practices can significantly reduce it to manageable levels. This includes using

appropriate equipment (low-drift nozzles), monitoring weather conditions, adjusting application techniques (boom height, speed), and using drift-reducing adjuvants.

## Data Presentation: Drift Reduction Technologies

The following tables summarize quantitative data on the effectiveness of various drift reduction technologies.

Table 1: Comparison of Driftable Fines from Different Nozzle Types

Nozzle Type	Percentage of Driftable Fines (<150 µm)	Droplet Size Classification
Cone Jet	High	Fine
Extended Range (XR) Flat Fan	Moderate to High	Medium
Drift Guard (DG) Flat Fan	Moderate	Medium-Coarse
Turbo TeeJet	Low to Moderate	Coarse
Air Induction (AI) Flat Fan	Very Low	Very Coarse
AI Turbo TeeJet	Lowest	Extremely Coarse

Data synthesized from multiple sources indicating relative drift potential.[\[1\]](#)

Table 2: Efficacy of Drift Reduction Adjuvants (DRA)

Adjuvant Type	Active Ingredient	Droplet Size (VMD) Increase	Ground Drift Reduction	Airborne Drift Reduction
Polymer Blend	Polymer	Significant Increase	Up to 60.53%	Varies
Organic Silicone	Surfactant	Moderate Increase	Varies	Up to 85.76%
Guar Gum	Polysaccharide	Significant Increase	High	High
Oil Emulsion	Oil-based	Moderate Increase	Moderate	Moderate

Performance can vary based on nozzle type, pressure, and environmental conditions.[\[9\]](#)

## Experimental Protocols

### 1. Protocol for Wind Tunnel Measurement of Spray Drift Potential

This protocol is based on standardized methods for laboratory measurement of spray drift.[\[10\]](#)

Objective: To quantify the drift potential of a specific **Chlormequat** formulation, nozzle type, and pressure combination in a controlled wind tunnel environment.

Methodology:

- Setup:
  - Position a single spray nozzle in the wind tunnel, ensuring it is perpendicular to the airflow.
  - Set the wind tunnel to a predetermined air speed (e.g., 5 m/s).
  - Place a patternator or horizontal collectors on the floor of the tunnel and vertical collectors (e.g., polyethylene lines) at a set distance downwind (e.g., 2 meters) to capture ground and airborne drift, respectively.[\[9\]](#)

- Spray Solution Preparation:
  - Prepare the **Chlormequat** spray solution at the desired concentration, including any adjuvants.
  - Add a fluorescent tracer dye to the tank mix to allow for quantitative analysis of the deposits.
- Application:
  - Operate the nozzle at the specified pressure for a fixed duration (e.g., 30 seconds).
- Sample Collection and Analysis:
  - After spraying, carefully collect the horizontal and vertical collectors.
  - Wash the collectors with a known volume of solvent (e.g., deionized water or ethanol) to extract the fluorescent tracer.
  - Analyze the concentration of the tracer in the solvent using a fluorometer.
- Data Calculation:
  - Calculate the amount of spray deposited at each collector location.
  - Determine the ground and airborne drift profiles by plotting the deposition against the distance from the nozzle.
  - Calculate the Drift Potential Reduction Percentage (DPRP) by comparing the results to a reference sprayer setup.<sup>[9]</sup>

## 2. Protocol for Field Measurement of Spray Drift Deposition

This protocol is based on standardized methods for field measurement of spray drift.<sup>[11]</sup>

Objective: To measure the downwind deposition of a **Chlormequat** spray application under real-world field conditions.

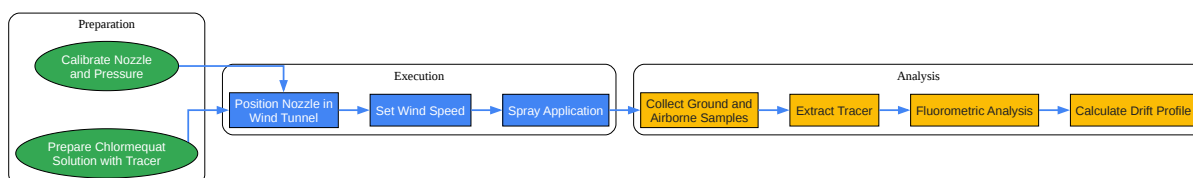
#### Methodology:

- Site Selection and Setup:
  - Choose a flat, open field with a uniform surface.
  - Establish a spray track and lay out sample collectors (e.g., petri dishes, filter paper) on the ground at various distances downwind from the spray track.
  - Set up a weather station to continuously monitor wind speed and direction, temperature, and relative humidity at boom height.
- Sprayer Calibration:
  - Calibrate the field sprayer to deliver the correct application rate and ensure uniform output from all nozzles.
- Application:
  - Conduct the spray application along the designated track, maintaining a constant speed and boom height.
  - Record all application parameters (e.g., speed, pressure, boom height) and weather conditions.
- Sample Collection and Analysis:
  - Immediately after the spray cloud has passed, collect the sample collectors.
  - Store the samples in sealed containers to prevent contamination and degradation.
  - Extract the **Chlormequat** from the collectors using an appropriate solvent.
  - Analyze the concentration of **Chlormequat** in the extracts using a suitable analytical method (e.g., liquid chromatography-mass spectrometry).
- Data Analysis:



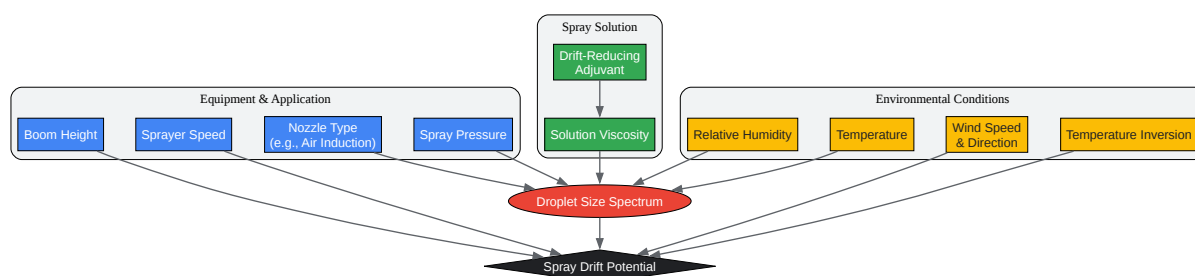
- Calculate the spray deposition at each downwind distance.
- Generate a deposition curve by plotting the deposition against the downwind distance.
- Compare the results to standard deposition curves or a reference application to assess the drift reduction achieved.

## Visualizations



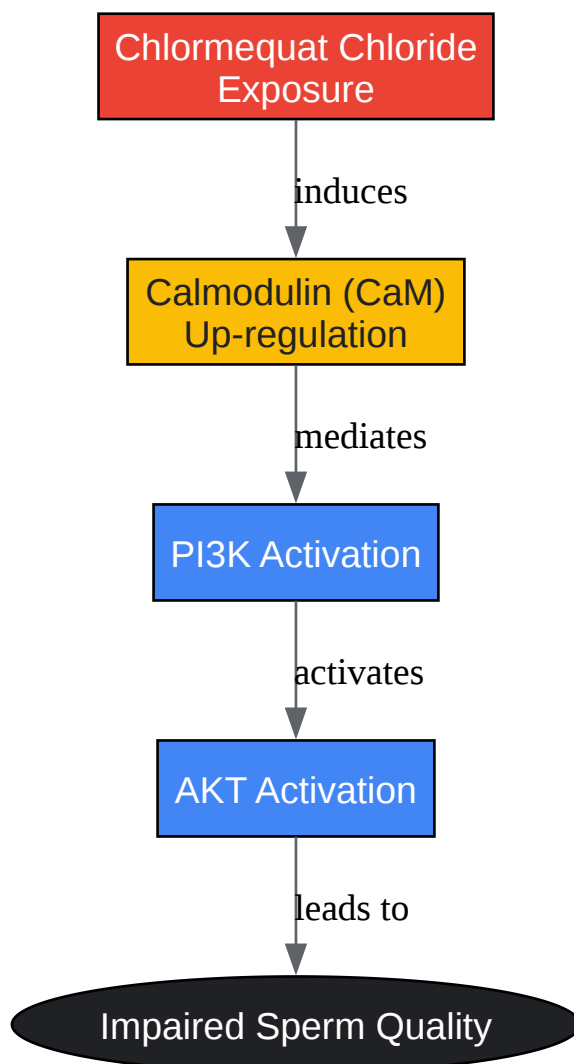
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